

Commercial Suppliers of Hexyl Chloroformate: A Technical Guide

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Compound of Interest

Compound Name: *Hexyl chloroformate*

Cat. No.: *B127910*

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For Researchers, Scientists, and Drug Development Professionals

Hexyl chloroformate (CAS No. 6092-54-2) is a key reagent in organic synthesis, valued for its role as a protecting group for amines and in the formation of esters and carbamates. Its application is particularly notable in the pharmaceutical industry, for example, as a crucial intermediate in the synthesis of the anticoagulant drug Dabigatran.[1] This technical guide provides an overview of commercial suppliers, their product specifications, and detailed experimental protocols for its application in chemical synthesis and analysis.

Commercial Availability and Specifications

A variety of chemical suppliers offer **hexyl chloroformate**, typically with purities ranging from 97% to over 98%. The compound is generally available in quantities from grams to kilograms. Researchers should consult the suppliers directly for bulk ordering and current pricing.

Table 1: Commercial Suppliers and Product Specifications of **Hexyl Chloroformate**

Supplier	Purity	Available Quantities	CAS Number	Additional Information
Thermo Fisher Scientific	98%	5 g, 25 g	6092-54-2	Also available through Fisher Scientific. [2] [3]
Sigma-Aldrich (Merck)	97%	5 g, 25 g	6092-54-2	Storage temperature: 2-8°C.
Tokyo Chemical Industry (TCI)	>98.0% (GC)	Contact for details	6092-54-2	Colorless to almost colorless clear liquid.
Simson Pharma Limited	High Purity	Contact for details	6092-54-2	Certificate of Analysis provided with every compound. [4]
Otto Chemie Pvt. Ltd.	97%	Contact for details	6092-54-2	Offers worldwide shipping from India. [5]
Pharmaffiliates	High Purity	Contact for details	6092-54-2	Appearance: Liquid.
VVR ORGANICS PRIVATE LIMITED	Not Specified	Minimum Order: 100 kg	6092-54-2	Manufacturer based in Hyderabad, India. [6]
PRASANNA BIO MOLECULES PVT LTD	99%	Minimum Order: 1 kg	6092-54-2	Delivery within 7 days. [7]
Atul Ltd	Not Specified	Contact for details	6092-54-2	Used as an intermediate for Dabigatran. [1]

Physicochemical Properties

Hexyl chloroformate is a clear, colorless to light yellow liquid with a pungent odor.[1][4] It is soluble in common organic solvents like acetone, chloroform, toluene, and THF.[4] Key physical and chemical properties are summarized below.

Table 2: Physicochemical Data of **Hexyl Chloroformate**

Property	Value	Source
Molecular Formula	C7H13ClO2	[3]
Molecular Weight	164.63 g/mol	
Boiling Point	60-61 °C at 7 mmHg	[8]
Density	1.007 g/mL at 25 °C	[8]
Refractive Index	n _{20/D} 1.424	[8]
Flash Point	62 °C (143.6 °F) - closed cup	
Vapor Pressure	0.06 psi at 20 °C	

Safety and Handling

Hexyl chloroformate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.[5][6] It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled, and it causes severe skin burns and eye damage.[5][6] Always wear personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6] Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[4][5] The material is sensitive to moisture and will hydrolyze to produce hydrochloric acid, hexanol, and carbon dioxide.[4]

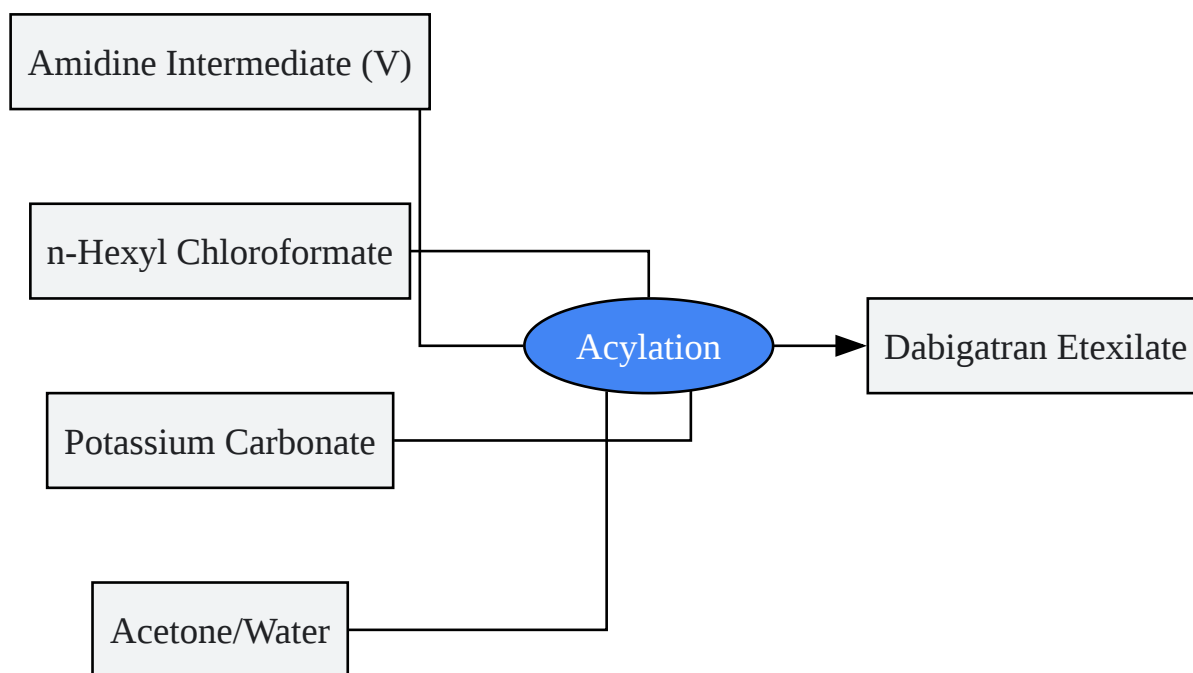
Experimental Protocols

Hexyl chloroformate is a versatile reagent used in various synthetic and analytical procedures. Below are detailed protocols for some of its key applications.

Synthesis of Dabigatran Etexilate: An Anticoagulant Drug

Hexyl chloroformate is a key reagent in the synthesis of Dabigatran etexilate. The following protocol is adapted from published patent literature.[9]

Reaction Scheme:



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Figure 1: Acylation step in Dabigatran synthesis.

Materials:

- Ethyl-3-(2-((4-amidinophenylamino)methyl)-1-methyl-N-(pyridin-2-yl)-1H-benzo[d]imidazole-5-carboxamido)propanoate hydrochloride (Amidine Intermediate IV)
- Acetone
- Potassium carbonate
- **Hexyl chloroformate**

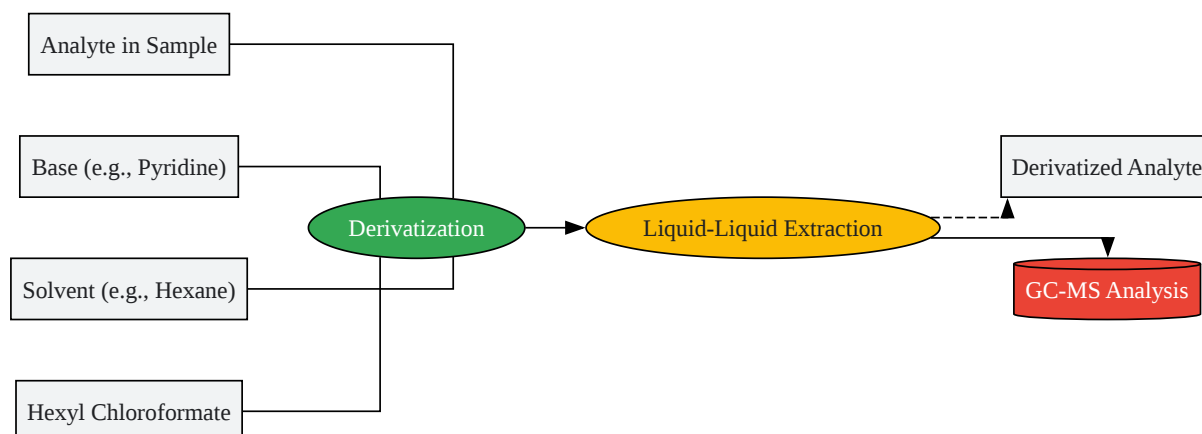
- Water

Procedure:

- In a suitable reaction vessel, suspend the amidine intermediate (100.0 g, 0.186 mol) in acetone (1000.0 ml).
 - Add potassium carbonate (154 g, 1.114 mol) to the suspension and stir for 30 minutes at room temperature.
 - Prepare a solution of **hexyl chloroformate** (42.2 g, 0.256 mol) in acetone (200.0 ml).
 - Slowly add the **hexyl chloroformate** solution to the reaction mixture.
 - Stir the reaction mixture for 2 hours, monitoring the completion of the reaction by HPLC.
 - Upon completion, add water to the reaction mass and stir for 30 minutes.
 - Separate the organic and aqueous layers.
 - Distill off the acetone from the organic layer completely under reduced pressure at a temperature below 50°C to obtain the crude Dabigatran etexilate as a residue.
 - The crude product can be further purified by recrystallization or chromatography as needed.
- [9]

Derivatization of Analytes for Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Chloroformates, including **hexyl chloroformate**, are effective derivatizing agents for compounds containing active hydrogens, such as amines and phenols, to increase their volatility for GC-MS analysis.[8] The following is a general protocol that can be adapted for **hexyl chloroformate**.



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Figure 2: Workflow for GC-MS derivatization.

Materials:

- Sample containing the analyte of interest
- Hexane (or other suitable organic solvent)
- **Hexyl chloroformate**
- Pyridine (or other suitable base)
- Sodium bicarbonate solution (e.g., 0.6 M)

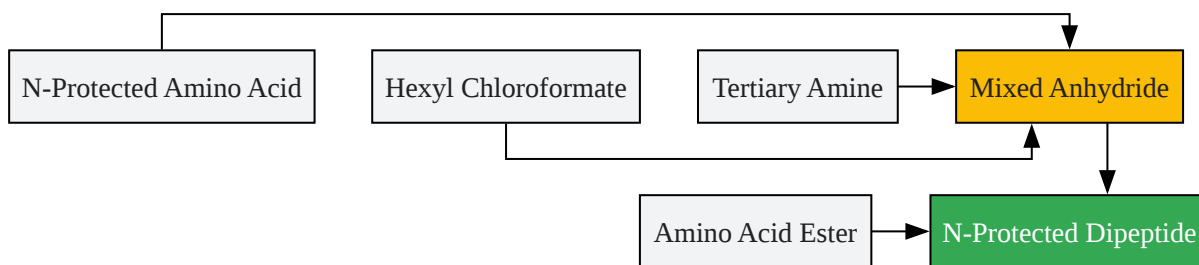
Procedure:

- Place an aliquot of the sample (e.g., 0.25 mL) into a glass tube.^[7]
- Make the solution alkaline (pH > 9) by adding a suitable amount of sodium bicarbonate solution.^[7]

- Add the extraction solvent (e.g., 2 mL of hexane) and a catalytic amount of pyridine (e.g., 10 μ L).[7]
- Add **hexyl chloroformate** (e.g., 30 μ L) to the mixture.[7]
- Vortex the tube for a short period to ensure thorough mixing and reaction. Allow for any gas evolution to cease.
- Centrifuge the tube to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer containing the derivatized analyte to a clean vial for GC-MS analysis.

Application in Peptide Synthesis via the Mixed Anhydride Method

Hexyl chloroformate can be used to activate the carboxyl group of an N-protected amino acid to form a mixed anhydride, which then reacts with another amino acid or peptide to form a peptide bond.[10][11]



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